

An In-depth Technical Guide to the Physical Properties of Ethyl 4-methylvalerate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Ethyl 4-methylvalerate*

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Introduction

Ethyl 4-methylvalerate, also known as ethyl isocaproate, is a fatty acid ethyl ester with the chemical formula C₈H₁₆O₂.^{[1][2]} It is recognized by its characteristic fruity aroma and is found naturally in various food products, including red wine and certain fermented goods.^{[1][3]} In the realm of scientific research and drug development, a thorough understanding of the physical properties of such compounds is paramount. These properties, including boiling point and density, are fundamental parameters that influence purification processes, reaction kinetics, formulation development, and material compatibility. This guide provides a detailed overview of the boiling point and density of **Ethyl 4-methylvalerate**, methodologies for their experimental determination, and the scientific principles underpinning these measurements.

Core Physical Properties of Ethyl 4-methylvalerate

The boiling point and density are critical physical constants that provide insight into the intermolecular forces and the molecular packing of a substance. For **Ethyl 4-methylvalerate**, these properties are well-documented in scientific literature and chemical databases.

Physical Property	Value	Conditions	Source(s)
Boiling Point	159-160 °C	At standard atmospheric pressure (760 mmHg)	[1][3][4]
Density	0.868 g/mL	At 20 °C	[1][3][4][5]
Specific Gravity	0.86800	At 25 °C	[6]

Esters like **Ethyl 4-methylvalerate** are polar molecules, leading to dipole-dipole interactions in addition to van der Waals dispersion forces.[7] However, they are incapable of forming hydrogen bonds with themselves, which results in boiling points that are generally lower than those of carboxylic acids with a similar number of carbon atoms.[7][8] The boiling point is a sensitive indicator of purity; impurities can cause a deviation from the literature value.[8]

Experimental Determination of Physical Properties

Accurate determination of the boiling point and density is crucial for verifying the identity and purity of a substance. The following sections detail the protocols for these measurements.

Boiling Point Determination via Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and reliable method for determining the boiling point is through distillation.

Protocol:

- Apparatus Setup: Assemble a simple distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- Sample Preparation: Place a sample of **Ethyl 4-methylvalerate** into the round-bottom flask, along with a few boiling chips to ensure smooth boiling.
- Heating: Gently heat the flask using a heating mantle.

- Temperature Reading: Record the temperature at which the liquid boils and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.
- Pressure Correction: If the atmospheric pressure is not 760 mmHg, a correction may be necessary to determine the normal boiling point.

The choice of distillation is based on its ability to not only measure the boiling point but also to purify the liquid. The steady temperature plateau during distillation is indicative of a pure substance.

Experimental Workflow for Boiling Point and Density Determination

Caption: Workflow for the experimental determination of boiling point and density.

Density Determination using a Volumetric Flask and Balance

Density is defined as the mass of a substance per unit volume.[9][10] For liquids, this can be accurately determined using precise volume and mass measurements.

Protocol:

- Tare the Volumetric Flask: Place a clean and dry volumetric flask (e.g., 10 mL) on an analytical balance and tare it to zero.[9]
- Fill the Flask: Carefully fill the volumetric flask with **Ethyl 4-methylvalerate** until the bottom of the meniscus aligns with the calibration mark on the neck of the flask.[9] A Pasteur pipette can be used for the final additions to ensure accuracy.[9]
- Weigh the Liquid: Place the filled volumetric flask on the analytical balance and record the mass of the liquid.
- Calculate Density: The density is calculated by dividing the recorded mass by the known volume of the flask.[10][11][12]
 - $$\text{Density (g/mL)} = \text{Mass of Ethyl 4-methylvalerate (g)} / \text{Volume of Flask (mL)}$$

- Temperature Control: Ensure the measurement is performed at a controlled temperature, as density is temperature-dependent. The standard temperature for density reporting of liquids is often 20 °C.

This gravimetric method is straightforward and provides high accuracy when using calibrated glassware and a precise analytical balance.[13]

Conclusion

The physical properties of **Ethyl 4-methylvalerate**, specifically its boiling point of 159-160 °C and density of 0.868 g/mL at 20 °C, are essential parameters for its application in research and development. The experimental protocols outlined in this guide provide a framework for the accurate and reliable determination of these properties. Adherence to these methodologies ensures the integrity of experimental data and contributes to the overall success of scientific endeavors involving this compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Ethyl 4-methylvalerate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153136#physical-properties-of-ethyl-4-methylvalerate-boiling-point-density]

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